

Application Note: 2-Phenoxyethyl Propionate as a Reference Standard in Chromatographic Analysis

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Compound of Interest

Compound Name: 2-Phenoxyethyl propionate

CAS No.: 23495-12-7

Cat. No.: B1207134

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Abstract

This technical guide provides a comprehensive overview of **2-phenoxyethyl propionate**, its physicochemical properties, and its application as a reference standard in chromatographic methods, particularly Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC). Detailed protocols for the preparation of standard solutions, instrument setup, and method validation are presented to support researchers, scientists, and drug development professionals in achieving accurate and reproducible quantification of this fragrance ingredient.

Introduction to 2-Phenoxyethyl Propionate

2-Phenoxyethyl propionate (CAS No. 23495-12-7) is an aryl alkyl alcohol simple acid ester, primarily utilized as a fragrance ingredient in a variety of consumer products[1]. Its characteristic sweet, floral, and fruity aroma contributes to the sensory profile of perfumes, cosmetics, and other scented goods[2]. As a member of the fragrance structural group Aryl

Alkyl Alcohol Simple Acid Esters (AAASAE), its safety and toxicological profile have been reviewed, establishing a basis for its use in consumer products[1][3].

The accurate quantification of fragrance ingredients like **2-phenoxyethyl propionate** is crucial for regulatory compliance, quality control, and safety assessment. The European Union, for instance, mandates specific labeling for certain fragrance substances when their concentration exceeds defined thresholds in cosmetic products[4]. Therefore, the availability of well-characterized reference standards and validated analytical methods is paramount. This application note aims to provide the foundational protocols for utilizing **2-phenoxyethyl propionate** as a reference standard for robust chromatographic analysis.

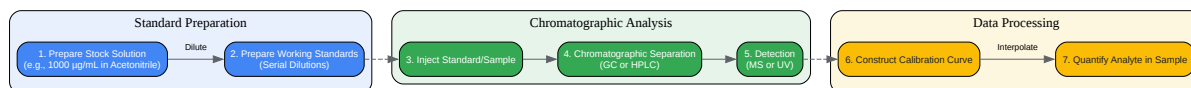
Physicochemical Properties

A thorough understanding of the physicochemical properties of a reference standard is fundamental to developing appropriate analytical methodologies, including solvent selection and instrument parameters.

Property	Value	Source
CAS Registry Number	23495-12-7	[5]
Molecular Formula	C ₁₁ H ₁₄ O ₃	[5]
Molecular Weight	194.23 g/mol	[5]
Appearance	Colorless clear liquid (est.)	[2][6]
Boiling Point	269.72 °C	[5]
Flash Point	>93 °C (>200 °F)	[2][5]
Specific Gravity	1.076 - 1.084 @ 20°C	[2][6]
Water Solubility	283.6 mg/L	[5]
Log KOW (octanol-water partition coefficient)	2.6	[5]

Chromatographic Analysis Workflow

The effective use of **2-phenoxyethyl propionate** as a reference standard involves a systematic workflow, from the initial preparation of a certified stock solution to the final analysis and data interpretation. This process ensures the traceability and reliability of the quantitative results.



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Caption: Workflow for using **2-phenoxyethyl propionate** as a reference standard.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

GC-MS is a highly sensitive and selective technique for the analysis of volatile and semi-volatile compounds like **2-phenoxyethyl propionate**, making it ideal for complex matrices such as cosmetics and perfumes[4].

Preparation of Standard Solutions

The choice of solvent is critical for ensuring the stability and solubility of the reference standard. Acetonitrile is a suitable solvent due to its polarity and compatibility with common extraction techniques like QuEChERS used for cosmetic matrices[4].

Protocol:

- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 10 mg of neat **2-phenoxyethyl propionate** reference standard into a 10 mL volumetric flask. Dissolve and dilute to the mark with acetonitrile. This solution should be stored at 2-8°C and protected from light.

- **Working Standard Solutions:** Perform serial dilutions of the stock solution with acetonitrile to prepare a series of working standards for constructing a calibration curve. A typical concentration range for fragrance allergen analysis is 0.1 to 10 µg/mL[4].

Recommended GC-MS Parameters

The following parameters are a starting point and may require optimization based on the specific instrument and sample matrix. A mid-polarity column is often effective for separating a wide range of fragrance compounds[4].

Parameter	Recommended Setting	Rationale
GC Column	ZB-35HT (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness	Mid-polarity column provides good selectivity for fragrance compounds.
Carrier Gas	Helium, constant flow rate of 1.2 mL/min	Inert gas, provides good chromatographic efficiency.
Inlet Temperature	250°C	Ensures complete vaporization of the analyte.
Injection Volume	1 µL, splitless mode	Maximizes sensitivity for trace analysis.
Oven Temperature Program	Initial: 60°C (hold 2 min), Ramp: 10°C/min to 280°C (hold 5 min)	Gradient elution allows for the separation of compounds with a range of boiling points.
MS Transfer Line Temp.	280°C	Prevents condensation of the analyte.
Ion Source Temperature	230°C	Standard temperature for electron ionization.
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard ionization technique for creating reproducible mass spectra.
Acquisition Mode	Selected Ion Monitoring (SIM) and/or Full Scan	Full scan for identification; SIM for enhanced sensitivity and quantification. Key ions for 2-phenoxyethyl propionate include m/z 101, 57, 29, and 77[7].

High-Performance Liquid Chromatography (HPLC) Protocol

HPLC with UV detection is a viable alternative for the analysis of **2-phenoxyethyl propionate**, especially for non-volatile matrices or when derivatization is not desired.

Preparation of Standard Solutions

Protocol:

- Stock Standard Solution (1000 µg/mL): Prepare as described in the GC-MS protocol (Section 4.1), using HPLC-grade acetonitrile.
- Working Standard Solutions: Perform serial dilutions of the stock solution with the mobile phase to prepare working standards. This minimizes solvent mismatch effects upon injection.

Recommended HPLC-UV Parameters

The following reverse-phase HPLC method is adapted from established methods for related compounds and fragrance allergens[8][9].

Parameter	Recommended Setting	Rationale
HPLC Column	C8 or C18 (e.g., Lichrosorb C8), 150 mm x 4.6 mm ID, 5 µm particle size	Reverse-phase columns are effective for separating moderately polar compounds like 2-phenoxyethyl propionate.
Mobile Phase	Isocratic elution with Acetonitrile:Water (e.g., 60:40 v/v)	A simple mobile phase providing good retention and peak shape. For MS compatibility, replace any non-volatile acids with formic acid[8].
Flow Rate	1.0 mL/min	A standard flow rate for analytical scale columns.
Column Temperature	30°C	Maintains stable retention times.
Injection Volume	10 µL	A typical injection volume for analytical HPLC.
UV Detection Wavelength	258 nm	Provides good sensitivity for the phenoxy moiety, as demonstrated for the related compound 2-phenoxyethanol[9].

Method Validation Principles

A self-validating system is essential for ensuring the trustworthiness of any analytical protocol. Key validation parameters should be assessed according to established guidelines[10].

- **Linearity:** A calibration curve should be generated by plotting the peak area against the concentration of the working standards. The coefficient of determination (R^2) should be ≥ 0.99 for the method to be considered linear[11].

- Accuracy: Assessed by performing recovery studies on a representative matrix spiked with known concentrations of **2-phenoxyethyl propionate**. Acceptable recovery is typically within 80-120%^[4].
- Precision: Evaluated as repeatability (intra-day precision) and intermediate precision (inter-day precision). The relative standard deviation (RSD) should generally be < 15%.
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): The lowest concentration of the analyte that can be reliably detected and quantified, respectively. These are crucial for determining the method's sensitivity, especially for regulatory purposes where low concentration limits are specified^[4].
- Specificity: The ability of the method to differentiate and quantify the analyte in the presence of other components in the sample matrix. This is typically confirmed by the absence of interfering peaks at the retention time of the analyte in a blank matrix chromatogram.

Conclusion

2-Phenoxyethyl propionate serves as a critical reference standard for the accurate quantification of this fragrance ingredient in various consumer products. The detailed GC-MS and HPLC-UV protocols provided in this application note offer robust starting points for method development and validation. By adhering to these methodologies and principles of scientific integrity, researchers and quality control professionals can ensure the reliability and reproducibility of their analytical results, contributing to product quality and consumer safety.

References

- SIELC Technologies. (n.d.). Separation of 2-Phenylethyl propionate on Newcrom R1 HPLC column.
- Api, A. M., et al. (2022). RIFM fragrance ingredient safety assessment, **2-phenoxyethyl propionate**, CAS Registry Number 23495-12-7. Food and Chemical Toxicology, 164.
- The Good Scents Company. (n.d.). phenoxyethyl propionate, 23495-12-7.
- Perflavory. (n.d.). phenoxyethyl propionate, 23495-12-7.
- McGinty, D., Letizia, C. S., & Api, A. M. (2012). Fragrance material review on **2-phenoxyethyl propionate**. Food and Chemical Toxicology, 50 Suppl 2, S498–S501.
- Pérez-Ríos, J., et al. (2017). Development and validation of a method for the determination of regulated fragrance allergens by High-Performance Liquid Chromatography and Parallel Factor Analysis 2. Journal of Chromatography A, 1523, 153-162.

- Privee Perfumes. (n.d.). Phenoxy Ethyl Propionate.
- National Center for Biotechnology Information. (n.d.). Phenoxyethyl propionate. PubChem Compound Database.
- Rathor, R., & Anastas, P. T. (2018). Development and validation of a gas chromatography–mass spectrometry method for determination of 30 fragrance substances in cosmetic products. *Journal of Separation Science*, 41(19), 3738–3746.
- Divišová, R., et al. (2015). Validation of SPME-GC-FID Method for Determination of Fragrance Allergens in Selected Cosmetic Products. *Journal of Chromatographic Science*, 53(8), 1315–1321.
- Bicchi, C., et al. (2022). Development, validation, and assessment of a reliable and white method for the analysis of water-based perfumes by pipette-tip micro-solid-phase extraction coupled with gas chromatography–mass spectrometry/flame ionization detection. *Analytical and Bioanalytical Chemistry*, 414(12), 3579–3590.
- MatheO. (n.d.). Investigation of various sample preparation methods for the GC-MS quantification of the extended list of regulated fragrance allergens in rinse-off cosmetic products.
- Api, A. M., et al. (2024). RIFM fragrance ingredient safety assessment, α,α -dimethylphenylethyl propionate, CAS Registry Number 67785-77-7. *Food and Chemical Toxicology*, 183, 114218.
- McGinty, D., Letizia, C. S., & Api, A. M. (2012). Fragrance material review on 2-phenoxyethyl isobutyrate. *Food and Chemical Toxicology*, 50 Suppl 2, S451–S456.
- Belal, T. S., et al. (2010). A New Validated HPLC Method for the Simultaneous Determination of 2-phenoxyethanol, Methylparaben, Ethylparaben and Propylparaben in a Pharmaceutical Gel. *Indian Journal of Pharmaceutical Sciences*, 72(4), 421–425.

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Sources

- 1. Fragrance material review on 2-phenoxyethyl propionate [pubmed.ncbi.nlm.nih.gov]
- 2. phenoxyethyl propionate, 23495-12-7 [thegoodscentcompany.com]
- 3. Fragrance material review on 2-phenoxyethyl isobutyrate - PubMed [pubmed.ncbi.nlm.nih.gov]

- [4. researchgate.net \[researchgate.net\]](#)
- [5. fragrancematerialsafetyresource.elsevier.com \[fragrancematerialsafetyresource.elsevier.com\]](#)
- [6. phenoxyethyl propionate, 23495-12-7 \[perflavory.com\]](#)
- [7. Phenoxyethyl propionate | C₁₁H₁₄O₃ | CID 31954 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. Separation of 2-Phenylethyl propionate on Newcrom R1 HPLC column | SIELC Technologies \[sielc.com\]](#)
- [9. A New Validated HPLC Method for the Simultaneous Determination of 2-phenoxyethanol, Methylparaben, Ethylparaben and Propylparaben in a Pharmaceutical Gel - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. d-nb.info \[d-nb.info\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
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